

comparison of dodecylsilane with dodecyltrimethoxysilane properties

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Compound Focus: Dodecylsilane

CAS No.: 872-19-5

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Dodecyltrimethoxysilane: An Overview

Dodecyltrimethoxysilane is an organosilane compound valued for its hydrophobic properties and ability to modify surfaces. Its molecular structure features a silicon (Si) atom bonded to a long-chain dodecyl group (C₁₂H₂₅) and three methoxy groups (-OCH₃) [1] [2]. This structure is key to its function: the dodecyl chain provides water-repellent characteristics, while the methoxy groups enable the molecule to form stable bonds with inorganic surfaces [1].

The table below summarizes its key identifiers and physical properties.

Basic Identifiers and Physical Properties [2] [3]

Property	Value
Chemical Name	Dodecyltrimethoxysilane / Lauryltrimethoxysilane
CAS Number	3069-21-4 [2] [3]
Molecular Formula	C ₁₅ H ₃₄ O ₃ Si [3]
Molecular Weight	290.51 g/mol [2] [3]

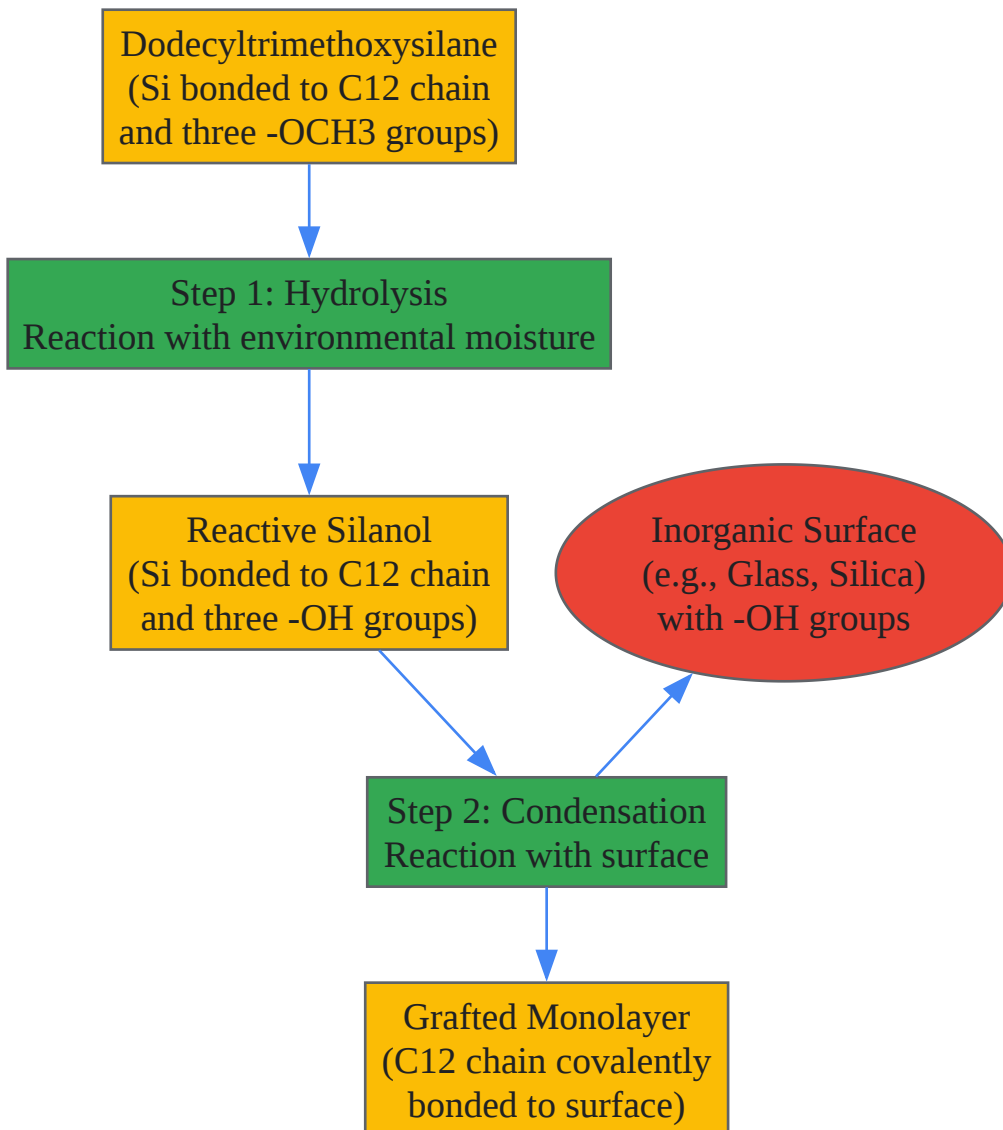
Property	Value
Appearance	Colorless transparent liquid [2]
Density (ρ_{20°)	0.880 ~ 0.920 g/cm ³ [2]
Boiling Point	234.9 ± 8.0 °C (at 760 mmHg) [3]
Melting Point	-40 °C [3]
Flash Point	108.6 ± 21.3 °C [3]

How It Works: Mechanism and Applications

Dodecyltrimethoxysilane works by forming a protective, water-repellent layer on material surfaces. The process involves two key steps [1]:

- **Hydrolysis:** The methoxy groups (-OCH₃) react with water or moisture, converting into highly reactive silanol groups (-SiOH).
- **Condensation:** These silanol groups then form stable covalent bonds (Si-O-Si, Si-O-M) with hydroxyl groups present on inorganic surfaces like glass, metals, or ceramics.

This mechanism grafts the dodecyl chain onto the material, creating a durable hydrophobic surface [1] [2]. The following diagram illustrates this silanization process.



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This versatile mechanism enables a wide range of applications across industries [1] [2]:

- **Construction:** Used as a waterproofing agent for concrete, masonry, and historical relics to prevent water ingress, freeze-thaw damage, and efflorescence.
- **Electronics & Optics:** Serves as an adhesion promoter for coatings and encapsulants on sensitive components. It is also used in fog-proof preparations to protect blank glass, optical lenses, and precision instruments.
- **Textiles:** Imparts water-repellent properties to fabrics for more durable outdoor gear.
- **Automotive:** Employed in coatings that resist dirt and water, improving vehicle longevity.
- **Rubber & Nanocomposites:** Functions as a coupling agent in silica-rubber composites (e.g., for tire technology) to improve compatibility between the silica filler and the polymer matrix, enhancing the material's mechanical properties [4].

Experimental Context and Safety

For researchers, understanding the experimental context for studying such silanes is crucial. One scientific study investigated the silanization of silica particles using dodecyltrimethoxysilane (C12) in a toluene solvent [4]. The research explored how strong base catalysts like sodium hydride (NaH) or organic bases like DBU could enhance the silanization reaction's efficiency. The process involved refluxing the mixture for 24 hours, followed by separation, washing, and drying of the modified silica particles. The grafting efficiency was quantified using techniques like ¹H-NMR and **Thermogravimetric Analysis (TGA)** [4].

Regarding safety, the compound has the following hazard classification [3]:

- **GHS Signal Word:** Warning
- **Hazard Statements:** Causes skin irritation (Category 2) and causes serious eye irritation (Category 2A).
- **Personal Protection:** Recommended controls include using protective gloves, eye protection (safety glasses or a face-shield), and ensuring adequate ventilation or local exhaust during handling.

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